Application Note: GC-MS Analysis of 1-Butyl-2-methylindole

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Compound of Interest	
Compound Name:	*1-Butyl-2-methylindole*
Cat. No.:	*B1274270* Get Quote

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Introduction

1-Butyl-2-methylindole is a substituted indole derivative. The indole scaffold is a core component of various biologically active compounds, and its derivatives are of significant interest in pharmaceutical research and development for their potential therapeutic applications, including anticancer, anti-inflammatory, and antimicrobial properties.[1][2][3][4][5] Accurate and reliable analytical methods are essential for the identification, quantification, and quality control of such compounds. Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the analysis of volatile and semi-volatile compounds like **1-Butyl-2-methylindole**, offering high sensitivity and specificity. This document provides a detailed protocol for the GC-MS analysis of **1-Butyl-2-methylindole**.

Quantitative Data Summary

The following table summarizes key quantitative data for the GC-MS analysis of **1-Butyl-2-methylindole**.

Parameter	Value	Reference
Molecular Formula	$C_{13}H_{17}N$	[6]
Molecular Weight	187.29 g/mol	[6]
CAS Number	42951-35-9	[6]
Retention Index	1618	[6]
Characteristic Mass Fragments (m/z)		
Molecular Ion $[M]^+$	187	[6]
Base Peak (Predicted)	144	Predicted
Other Fragments (Predicted)	130, 115	Predicted

Note: Predicted fragmentation is based on typical electron ionization (EI) fragmentation patterns of N-alkylindoles, which often involve cleavage of the alkyl chain.[7]

Experimental Protocol

This protocol outlines the sample preparation, GC-MS instrumentation, and data analysis for the qualitative and quantitative analysis of **1-Butyl-2-methylindole**.

1. Sample Preparation

- Standard Solution: Prepare a stock solution of **1-Butyl-2-methylindole** at a concentration of 1 mg/mL in a suitable volatile solvent such as methanol or ethyl acetate.

- Calibration Standards: Prepare a series of calibration standards by serial dilution of the stock solution to cover the desired concentration range (e.g., 1 µg/mL to 100 µg/mL).

- Sample Extraction (from a matrix):

  - To 1 mL of the sample matrix (e.g., plasma, reaction mixture), add 2 mL of ethyl acetate.

  - Vortex for 1 minute to ensure thorough mixing.

- Centrifuge at 3000 rpm for 10 minutes to separate the layers.

- Carefully transfer the upper organic layer to a clean vial.

- Evaporate the solvent under a gentle stream of nitrogen.

- Reconstitute the residue in 100 µL of the initial mobile phase solvent.

- Transfer the final solution to a GC-MS autosampler vial.

2. GC-MS Instrumentation and Conditions

The following parameters are provided as a starting point and may require optimization for specific instruments.

- Gas Chromatograph: Agilent 7890B GC System or equivalent.

- Mass Spectrometer: Agilent 5977A MSD or equivalent.

- GC Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent non-polar column.

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Inlet Temperature: 250 °C.

- Injection Volume: 1 µL.

- Injection Mode: Splitless.

- Oven Temperature Program:

  - Initial temperature: 100 °C, hold for 2 minutes.

  - Ramp: 15 °C/min to 280 °C.

  - Final hold: Hold at 280 °C for 5 minutes.

- MS Transfer Line Temperature: 280 °C.

- Ion Source Temperature: 230 °C.

- Ionization Mode: Electron Ionization (EI) at 70 eV.[6]
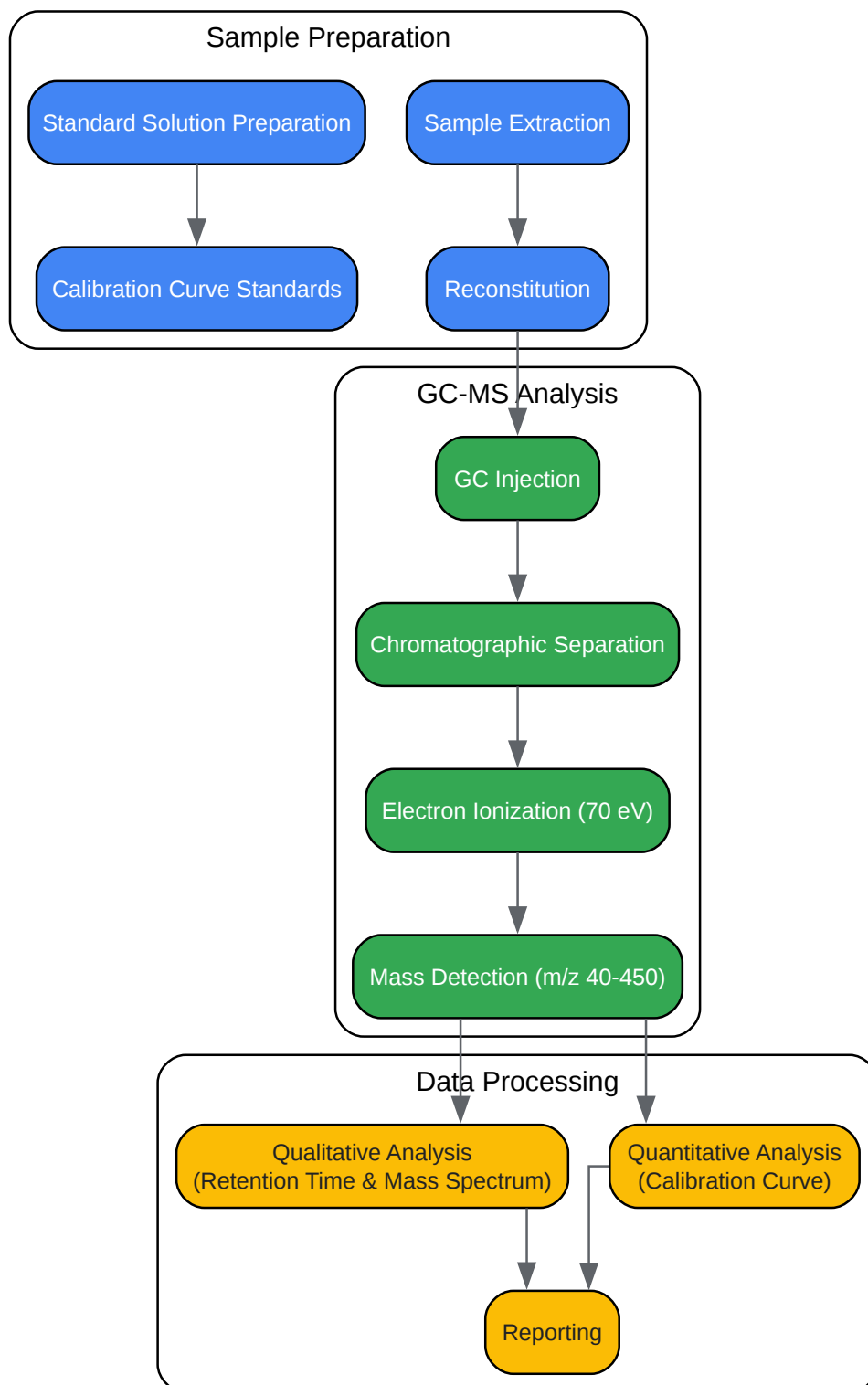
- Mass Scan Range: m/z 40-450.

3. Data Analysis

- Qualitative Analysis: Identify **1-Butyl-2-methylindole** in the sample chromatogram by comparing its retention time and mass spectrum with that of a reference standard. The mass spectrum should exhibit the characteristic molecular ion at m/z 187 and expected fragmentation pattern.

- Quantitative Analysis: Create a calibration curve by plotting the peak area of a characteristic ion (e.g., m/z 144 or 187) against the concentration of the calibration standards. Determine the concentration of **1-Butyl-2-methylindole** in the samples by interpolating their peak areas on the calibration curve.

Visualizations

Experimental Workflow Diagram

GC-MS Analysis Workflow for 1-Butyl-2-methylindole

Sample Preparation

- Standard Solution Preparation → Calibration Curve Standards
- Sample Extraction → Reconstitution

GC-MS Analysis

- GC Injection
- Chromatographic Separation
- Electron Ionization (70 eV)
- Mass Detection (m/z 40-450)

Data Processing

- Qualitative Analysis (Retention Time & Mass Spectrum)
- Quantitative Analysis (Calibration Curve)
- Reporting

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Caption: Workflow for the GC-MS analysis of **1-Butyl-2-methylindole**.

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